

In-Depth Technical Guide: Crystal Structure Analysis of Manganese(II) Sulfate Tetrahydrate

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This technical guide provides a comprehensive analysis of the crystal structure of manganese(II) sulfate tetrahydrate ($\text{MnSO}_4 \cdot 4\text{H}_2\text{O}$), a compound of interest in various chemical and pharmaceutical applications. This document details the experimental protocols for its synthesis and crystallographic analysis, presents key structural data in a clear, tabular format, and visualizes the experimental workflow and structural relationships.

Introduction

Manganese(II) sulfate tetrahydrate, known mineralogically as illesite, is a hydrated inorganic salt. Understanding its precise three-dimensional atomic arrangement is crucial for predicting its chemical behavior, stability, and potential interactions in various systems. This guide is based on the single-crystal X-ray diffraction study conducted by Held and Bohatý in 2002, which provided a definitive determination of its crystal structure.

Experimental Protocols

Crystal Synthesis

Single crystals of manganese(II) sulfate tetrahydrate were synthesized via a controlled neutralization reaction followed by heating.

Methodology:

- An aqueous solution is prepared containing sulfuric acid, manganese(II) sulfate monohydrate, and ethylenediamine in a 1:1:1 molar ratio.
- The solution is heated to 340 K (67 °C).
- Upon cooling, single crystals of $\text{MnSO}_4 \cdot 4\text{H}_2\text{O}$ precipitate from the solution.
- Due to the instability of the tetrahydrate form in air, the obtained crystals should be stored in an inert liquid, such as paraffin oil, to prevent dehydration.

Single-Crystal X-ray Diffraction Analysis

The determination of the crystal structure was performed using single-crystal X-ray diffraction.

Methodology:

- Crystal Mounting: A suitable single crystal of $\text{MnSO}_4 \cdot 4\text{H}_2\text{O}$ was selected and mounted on a goniometer head.
- Data Collection:
 - Diffractometer: Nonius KappaCCD diffractometer
 - Radiation Source: Mo K α radiation ($\lambda = 0.71073 \text{ \AA}$)
 - Temperature: Data was collected at a constant temperature of 293 K.
- Data Processing: The collected diffraction data was processed to yield a set of unique reflections.
- Structure Solution and Refinement:
 - The crystal structure was solved using direct methods with the SHELXS97 software.
 - The structural model was then refined using the SHELXL97 software.
 - Molecular graphics were generated using ORTEPIII.

Data Presentation

The crystallographic data for manganese(II) sulfate tetrahydrate is summarized in the following tables.

Crystal Data and Structure Refinement

Parameter	Value
Chemical Formula	MnSO ₄ ·4H ₂ O
Formula Weight	223.07 g/mol
Crystal System	Monoclinic
Space Group	P2 ₁ /n
Unit Cell Dimensions	
a	5.9783(1) Å
b	13.8090(2) Å
c	8.0481(1) Å
α	90°
β	90.800(1)°
γ	90°
Volume	664.13(2) Å ³
Z (Formula units/cell)	4
Calculated Density	2.229 g/cm ³
Absorption Coefficient (μ)	2.659 mm ⁻¹
F(000)	452
Data Collection	
Temperature	293 K
Radiation	Mo Kα ($\lambda = 0.71073$ Å)
Refinement	
R-factor	0.027
wR-factor	0.073

Selected Bond Lengths and Angles

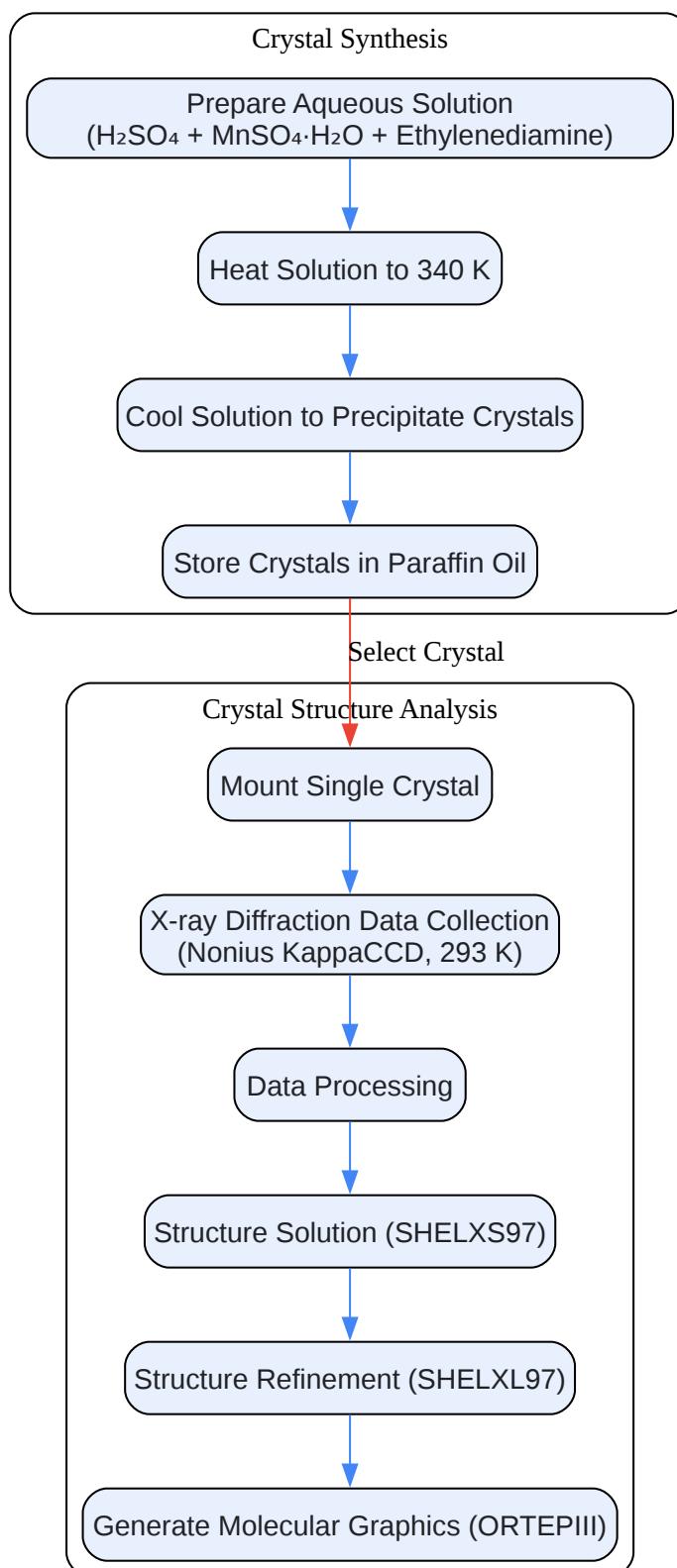
The coordination environment of the manganese(II) ion and the geometry of the sulfate anion are presented below.

Bond	Length (Å)	Angle	Angle (°)
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Manganese Coordination			
Mn—O1	2.172(2)	O1—Mn—O2	91.59(7)
Mn—O2	2.171(2)	O1—Mn—O5	89.10(7)
Mn—O5	2.158(2)	O1—Mn—O6	177.30(8)
Mn—O6	2.195(2)	O1—Mn—O7	88.34(8)
Mn—O7	2.180(2)	O1—Mn—O8	90.13(7)
Mn—O8	2.172(2)	O2—Mn—O5	178.50(8)
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Sulfate Geometry			
S—O1	1.485(2)	O1—S—O2	109.47(9)
S—O2	1.480(2)	O1—S—O3	109.52(10)
S—O3	1.481(2)	O1—S—O4	109.43(10)
S—O4	1.465(2)	O2—S—O3	109.49(10)
O2—S—O4	109.51(9)		
O3—S—O4	109.27(10)		
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Visualization of Workflows and Relationships

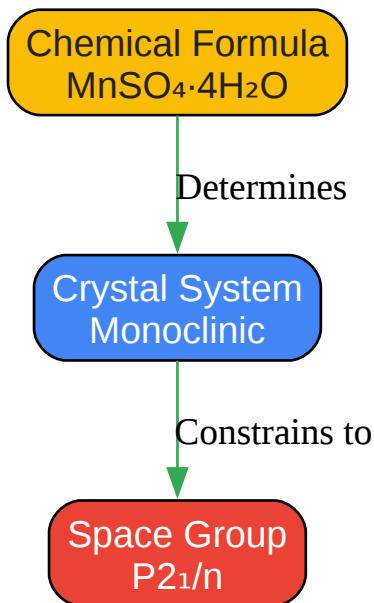
Experimental Workflow

The following diagram illustrates the key steps in the synthesis and structural analysis of manganese(II) sulfate tetrahydrate.

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Structural Relationship Diagram

This diagram shows the logical relationship between the chemical formula, crystal system, and space group of manganese(II) sulfate tetrahydrate.



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Structural hierarchy of MnSO₄·4H₂O.

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